A Technical Guide to the Spectral Analysis of 4-Acetyl-2-methylpyrimidine

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Compound of Interest

Compound Name:	*4-Acetyl-2-methylpyrimidine*
CAS No.:	*67860-38-2*
Cat. No.:	*B1599970*

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Abstract

This technical guide provides a comprehensive overview of the spectral data for the aromatic ketone, **4-Acetyl-2-methylpyrimidine** (CAS 67860-38-2). Designed for researchers, scientists, and professionals in drug development, this document delves into the theoretical and practical aspects of obtaining and interpreting ^{1}H NMR, ^{13}C NMR, Mass Spectrometry (MS), and Infrared (IR) spectroscopy data for this compound. In the absence of publicly available experimental spectra, this guide presents high-quality predicted data, grounded in established spectroscopic principles and computational methods. Each section includes a detailed, field-proven experimental protocol, an in-depth analysis of the predicted spectral features, and the scientific rationale behind the expected outcomes. This guide aims to serve as an authoritative resource for the characterization of **4-Acetyl-2-methylpyrimidine** and related heterocyclic compounds.

Introduction

4-Acetyl-2-methylpyrimidine, with the chemical formula $C_7H_8N_2O$, is a heterocyclic compound belonging to the class of aryl alkyl ketones.[1][2] Its structure, featuring a pyrimidine ring substituted with a methyl and an acetyl group, makes it a molecule of interest in various

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fields, including flavor chemistry and as a potential building block in medicinal chemistry.[1] Accurate structural elucidation and characterization are paramount for its application and further development. This guide provides a detailed roadmap for its spectral analysis using fundamental spectroscopic techniques.

Molecular Structure and Properties:

Property	Value	Source
CAS Number	67860-38-2	[2]
Molecular Formula	$C_7H_8N_2O$	[2][3]
Molecular Weight	136.15 g/mol	[2][3]
IUPAC Name	1-(2-methylpyrimidin-4-yl)ethanone	[2]
SMILES	CC1=NC=CC(=N1)C(=O)C	[2][3]
Physical Description	Colorless liquid	[4]

Below is a diagram illustrating the chemical structure of **4-Acetyl-2-methylpyrimidine**, with atoms numbered for NMR assignment purposes.

Caption: Structure of **4-Acetyl-2-methylpyrimidine** with atom numbering.

^{1}H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (^{1}H NMR) spectroscopy is a powerful technique for elucidating the structure of organic molecules by providing information about the chemical environment of hydrogen atoms.

Predicted ^{1}H NMR Spectral Data

The predicted ^{1}H NMR spectrum of **4-Acetyl-2-methylpyrimidine** is expected to show four distinct signals, corresponding to the two aromatic protons and the two methyl groups. The chemical shifts are influenced by the electron-withdrawing nature of the pyrimidine ring and the acetyl group.

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Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H6	~8.8	Doublet	~5.0
H5	~7.5	Doublet	~5.0
CH_3 (Acetyl)	~2.7	Singlet	-
CH_3 (Ring)	~2.6	Singlet	-

Rationale for Predicted Chemical Shifts:

- Aromatic Protons (H5 and H6): The protons on the pyrimidine ring are expected to be in the downfield region due to the deshielding effect of the aromatic ring currents and the two nitrogen atoms. H6 is anticipated to be at a lower field than H5 due to its proximity to the electronegative nitrogen atom at position 1. The coupling between these two adjacent protons should result in a doublet for each.
- Methyl Protons: The protons of the acetyl methyl group are deshielded by the adjacent carbonyl group and are expected to appear as a singlet around 2.7 ppm. The protons of the methyl group attached to the pyrimidine ring are also in a relatively deshielded environment and are predicted to resonate as a singlet around 2.6 ppm.

Experimental Protocol for ^{1}H NMR

Objective: To obtain a high-resolution ^{1}H NMR spectrum of **4-Acetyl-2-methylpyrimidine**.

Materials:

- **4-Acetyl-2-methylpyrimidine** (5-20 mg)
- Deuterated chloroform ($CDCl_3$) or Deuterated dimethyl sulfoxide (DMSO-d_6)
- High-quality 5 mm NMR tube
- Pasteur pipette
- Small vial

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Procedure:

- Sample Preparation:
  - Accurately weigh 5-20 mg of **4-Acetyl-2-methylpyrimidine** into a clean, dry vial.
  - Add approximately 0.6-0.7 mL of the chosen deuterated solvent (e.g., $CDCl_3$) to the vial.
  - Gently swirl the vial to ensure the sample is completely dissolved. If necessary, sonicate for a short period.
  - Using a Pasteur pipette, transfer the solution into a clean, unscratched 5 mm NMR tube.
  - Cap the NMR tube securely and label it appropriately.
- Instrument Setup and Data Acquisition:
  - Insert the NMR tube into the spectrometer's spinner turbine.
  - Lock the spectrometer on the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity, aiming for a narrow and symmetrical solvent peak.
  - Set the appropriate acquisition parameters (e.g., spectral width, number of scans, relaxation delay). For a standard ^1H NMR, 16-32 scans are typically sufficient.
  - Acquire the free induction decay (FID).
- Data Processing:
  - Apply a Fourier transform to the FID to obtain the spectrum.
  - Phase the spectrum to obtain a flat baseline.
  - Calibrate the chemical shift scale using the residual solvent peak (e.g., $CDCl_3$ at 7.26 ppm) as a reference.
  - Integrate the peaks to determine the relative number of protons for each signal.

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- Analyze the multiplicities and coupling constants.



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Caption: Workflow for ^{1}H NMR Spectroscopy.

^{13}C NMR Spectroscopy

Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR) spectroscopy provides information about the carbon skeleton of a molecule.

Predicted ^{13}C NMR Spectral Data

The predicted proton-decoupled ^{13}C NMR spectrum of **4-Acetyl-2-methylpyrimidine** should display seven distinct signals, one for each unique carbon atom in the molecule.

Carbon	Predicted Chemical Shift (δ, ppm)
C=O	~195
C2	~165
C4	~160
C6	~158
C5	~120
CH_3 (Acetyl)	~25
CH_3 (Ring)	~24

Rationale for Predicted Chemical Shifts:

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- Carbonyl Carbon (C=O): The carbonyl carbon of the acetyl group is expected to be the most downfield signal due to the strong deshielding effect of the double-bonded oxygen atom.
- Pyrimidine Ring Carbons (C2, C4, C6, C5): The carbons of the pyrimidine ring are in the aromatic region. C2, C4, and C6, being directly attached to nitrogen atoms, will be significantly deshielded and appear at lower fields compared to C5.
- Methyl Carbons: The methyl carbons will be the most upfield signals, with the acetyl methyl carbon appearing at a slightly lower field than the ring methyl carbon due to the proximity of the carbonyl group.

Experimental Protocol for ^{13}C NMR

Objective: To obtain a high-resolution, proton-decoupled ^{13}C NMR spectrum of **4-Acetyl-2-methylpyrimidine**.

Materials:

- **4-Acetyl-2-methylpyrimidine** (20-50 mg)
- Deuterated chloroform ($CDCl_3$) or Deuterated dimethyl sulfoxide (DMSO-d_6)
- High-quality 5 mm NMR tube
- Pasteur pipette
- Small vial

Procedure:

- Sample Preparation:
  - Follow the same procedure as for ^{1}H NMR, but use a higher concentration of the sample (20-50 mg) to compensate for the lower natural abundance of the ^{13}C isotope.
- Instrument Setup and Data Acquisition:
  - Set up the spectrometer as for ^{1}H NMR (locking and shimming).

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- Select the ^{13}C nucleus for observation.
- Use a standard proton-decoupled pulse sequence.
- Set appropriate acquisition parameters. A larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary to obtain a good signal-to-noise ratio, especially for quaternary carbons.
- Acquire the FID.

- Data Processing:
  - Apply a Fourier transform to the FID.
  - Phase the spectrum.
  - Calibrate the chemical shift scale using the solvent peak (e.g., the central peak of the $CDCl_3$ triplet at 77.16 ppm).
  - Identify and assign the peaks based on their chemical shifts and, if available, data from 2D NMR experiments like HSQC and HMBC.

Mass Spectrometry

Mass spectrometry (MS) is an analytical technique that measures the mass-to-charge ratio of ions, providing information about the molecular weight and elemental composition of a compound, as well as its structure through fragmentation patterns.

Predicted Mass Spectrum and Fragmentation Pattern

The electron ionization (EI) mass spectrum of **4-Acetyl-2-methylpyrimidine** is expected to show a prominent molecular ion peak ($M^{+\cdot}$) at m/z 136, corresponding to its molecular weight. The fragmentation pattern will be dictated by the stability of the resulting ions and neutral losses.

Predicted Major Fragments:

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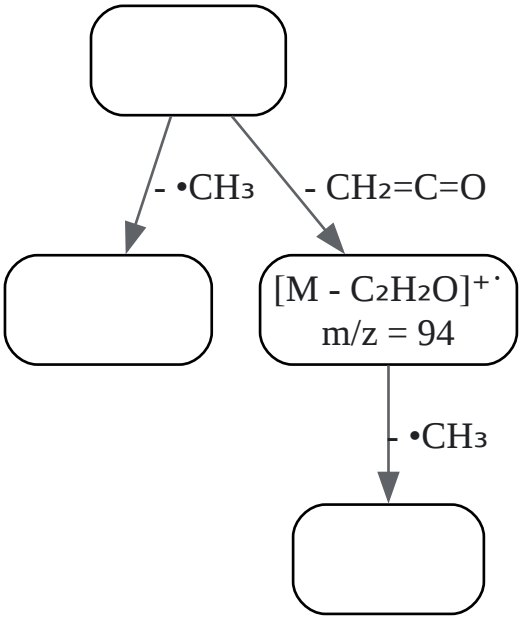
m/z	Proposed Fragment
136	$[M]^{+\cdot}$ (Molecular Ion)
121	$[M - CH_3]^+$
94	$[M - CH_2{=}C{=}O]^{+\cdot}$ or $[M - CO - CH_3]^+$
79	$[C_4H_3N_2]^+$

Rationale for Fragmentation:

- Loss of a Methyl Radical: A common fragmentation pathway for acetyl-containing compounds is the cleavage of the bond between the carbonyl carbon and the methyl group, leading to the formation of a stable acylium ion at m/z 121 ($[M - 15]^+$).
- Loss of Ketene: Another possible fragmentation is the loss of a neutral ketene molecule ($CH_2{=}C{=}O$) via a McLafferty-type rearrangement if a suitable gamma-hydrogen is available, or through other rearrangement mechanisms, which would result in an ion at m/z 94.
- Cleavage of the Pyrimidine Ring: Fragmentation of the pyrimidine ring itself can lead to various smaller ions, such as the one observed at m/z 79.



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Caption: Predicted major fragmentation pathways for **4-Acetyl-2-methylpyrimidine** in EI-MS.

Experimental Protocol for GC-MS

Objective: To obtain the mass spectrum of **4-Acetyl-2-methylpyrimidine** and identify its fragmentation pattern.

Materials:

- **4-Acetyl-2-methylpyrimidine**
- A suitable volatile solvent (e.g., dichloromethane or ethyl acetate)
- GC-MS vial with a septum cap

Procedure:

- Sample Preparation:
  - Prepare a dilute solution of **4-Acetyl-2-methylpyrimidine** (e.g., 1 mg/mL) in a volatile solvent.
  - Transfer the solution to a GC-MS vial and cap it.
- Instrument Setup and Data Acquisition:
  - Set the GC parameters, including the injection port temperature, oven temperature program, and carrier gas flow rate. A typical program might start at a low temperature and ramp up to a higher temperature to ensure good separation and peak shape.
  - Set the MS parameters, including the ionization mode (EI), ion source temperature, and mass range to be scanned (e.g., m/z 40-200).
  - Inject a small volume (e.g., 1 µL) of the sample solution into the GC.
  - The sample is vaporized and separated on the GC column before entering the mass spectrometer.
  - Acquire the mass spectra across the chromatographic peak corresponding to the analyte.

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- Data Analysis:
  - Identify the peak corresponding to **4-Acetyl-2-methylpyrimidine** in the total ion chromatogram (TIC).
  - Extract the mass spectrum for this peak.
  - Identify the molecular ion peak and the major fragment ions.
  - Compare the obtained spectrum with spectral libraries, if available, and propose a fragmentation mechanism.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. It is a valuable tool for identifying the functional groups present in a molecule.

Predicted IR Spectral Data

The IR spectrum of **4-Acetyl-2-methylpyrimidine** is expected to show characteristic absorption bands for the aromatic C-H, C=O, C=N, and C=C bonds.

Wavenumber (cm^{-1})	Vibration
~3050	Aromatic C-H stretch
~2950	Aliphatic C-H stretch
~1700	C=O stretch (aromatic ketone)
~1600, ~1550	C=N and C=C stretches (pyrimidine ring)
~1450, ~1360	C-H bends

Rationale for Predicted Vibrational Frequencies:

- C-H Stretches: The aromatic C-H stretching vibrations are expected to appear above 3000 cm^{-1}, while the aliphatic C-H stretches of the methyl groups will be just below 3000 cm^{-1}.

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- C=O Stretch: The carbonyl stretch of an aromatic ketone is typically found in the range of 1685-1705 cm^{-1}. The conjugation with the pyrimidine ring lowers the frequency compared to a saturated ketone.[5]
- Ring Vibrations: The C=N and C=C stretching vibrations of the pyrimidine ring will give rise to a series of bands in the 1400-1600 cm^{-1} region.

Experimental Protocol for ATR-FTIR

Objective: To obtain the IR spectrum of **4-Acetyl-2-methylpyrimidine**.

Materials:

- **4-Acetyl-2-methylpyrimidine** (a few drops)
- ATR-FTIR spectrometer
- A suitable solvent for cleaning (e.g., isopropanol)
- Lint-free wipes

Procedure:

- Background Spectrum:
  - Ensure the ATR crystal is clean.
  - Acquire a background spectrum of the empty ATR crystal. This will be subtracted from the sample spectrum to remove contributions from the atmosphere (e.g., CO_2 and water vapor).
- Sample Measurement:
  - Place a small drop of liquid **4-Acetyl-2-methylpyrimidine** directly onto the ATR crystal, ensuring it covers the crystal surface.
  - Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

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- Data Analysis and Cleanup:
  - The instrument software will automatically subtract the background spectrum from the sample spectrum to produce the final IR spectrum.
  - Label the significant peaks in the spectrum.
  - Clean the ATR crystal thoroughly with a solvent-moistened lint-free wipe.

Conclusion

This technical guide has provided a comprehensive framework for the spectral characterization of **4-Acetyl-2-methylpyrimidine**. While experimental data is not readily available in public databases, the predicted ^{1}H NMR, ^{13}C NMR, Mass, and IR spectra, along with detailed experimental protocols, offer a robust foundation for researchers. The provided rationale behind the predicted data, rooted in fundamental spectroscopic principles, empowers scientists to confidently acquire and interpret their own experimental results. This document serves as a valuable resource for the structural elucidation of **4-Acetyl-2-methylpyrimidine** and can be adapted for the analysis of other related heterocyclic compounds.

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